Application Notes and Protocols for Calcium Imaging Assays with JNJ-39758979

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Compound of Interest

Compound Name: *JNJ-39729209*

Cat. No.: *B15497206*

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Note: Based on available scientific literature, the compound of interest for targeting the histamine H4 receptor in this context is JNJ-39758979. The following application notes and protocols are based on this compound.

Introduction

JNJ-39758979 is a potent and selective antagonist of the histamine H4 receptor (H4R), a G-protein coupled receptor (GPCR) primarily expressed on cells of hematopoietic origin.[1][2][3][4][5] The H4 receptor is implicated in inflammatory and immune responses, making it a target for therapeutic intervention in various disorders.[1][2] One of the key signaling pathways activated by the H4 receptor upon agonist binding is the mobilization of intracellular calcium.[6] This makes calcium imaging a robust and widely used method to screen for and characterize H4 receptor antagonists like JNJ-39758979.

These application notes provide a comprehensive overview and a detailed protocol for utilizing JNJ-39758979 in a cell-based calcium imaging assay to determine its antagonist potency.

Principle of the Assay

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The histamine H4 receptor couples to the Gαi/o family of G-proteins. Upon activation by an agonist (e.g., histamine), the G-protein complex dissociates, and the βγ subunits are thought to activate phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca2+) into the cytoplasm. This transient increase in cytosolic Ca2+ can be detected by fluorescent calcium indicators, such as Fluo-4 AM. In this assay, the antagonist activity of JNJ-39758979 is quantified by its ability to inhibit the calcium mobilization induced by an H4 receptor agonist.

Quantitative Data for JNJ-39758979

The following table summarizes the reported pharmacological data for JNJ-39758979. While a specific IC50 value from a calcium mobilization assay is not readily available in the public domain, its high affinity and functional antagonism in other assays suggest it would be a potent inhibitor in the nanomolar range in a calcium flux assay.

Parameter	Species	Value	Assay Type
Ki	Human	12.5 nM	Radioligand Binding
Ki	Mouse	5.3 nM	Radioligand Binding
Ki	Monkey	25 nM	Radioligand Binding
pA2	Human	7.9	cAMP Inhibition

Signaling Pathway and Experimental Workflow

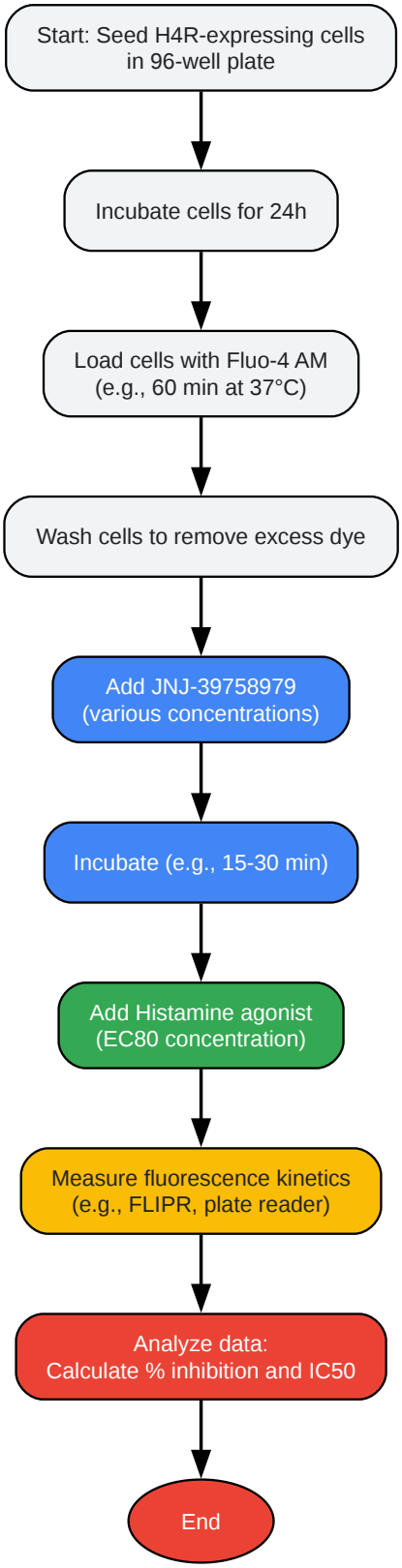
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Caption: H4R signaling pathway leading to calcium mobilization.

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Caption: Experimental workflow for the calcium imaging assay.

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Detailed Experimental Protocol

This protocol provides a method for determining the IC50 value of JNJ-39758979 in a calcium mobilization assay using a fluorescence plate reader.

I. Materials and Reagents

- Cells: HEK293 cells stably expressing the human histamine H4 receptor (or other suitable host cells).
- Cell Culture Medium: DMEM supplemented with 10% FBS, 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Assay Plate: Black, clear-bottom 96-well microplates.
- Compound: JNJ-39758979.
- Agonist: Histamine.
- Calcium Indicator: Fluo-4 AM.
- Pluronic F-127: To aid in dye solubilization.
- Probenecid: An anion-exchange transport inhibitor to prevent dye leakage.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Instrumentation: A fluorescence microplate reader with automated liquid handling capabilities (e.g., FLIPR, FlexStation).

II. Experimental Procedure

A. Cell Preparation and Plating

- Culture the H4R-expressing cells in T-75 flasks until they reach 80-90% confluency.
- Harvest the cells using a non-enzymatic cell dissociation solution or gentle trypsinization.
- Resuspend the cells in fresh culture medium and perform a cell count.

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- Seed the cells into black, clear-bottom 96-well plates at a density of 40,000 to 60,000 cells per well in 100 µL of culture medium.
- Incubate the plates for 24 hours at 37°C in a humidified atmosphere with 5% CO_2 to allow for cell attachment and monolayer formation.

B. Preparation of Reagents

- JNJ-39758979 Stock Solution: Prepare a 10 mM stock solution of JNJ-39758979 in DMSO.
- Histamine Stock Solution: Prepare a 10 mM stock solution of histamine in deionized water.
- Fluo-4 AM Loading Buffer: Prepare a 2X loading buffer. For 10 mL of Assay Buffer, add 20 µL of 1 mM Fluo-4 AM stock, 10 µL of 20% Pluronic F-127, and 100 µL of 100 mM Probenecid. Mix well by vortexing. Note: Prepare this solution fresh and protect it from light.

C. Dye Loading

- Remove the culture medium from the cell plate.
- Add 50 µL of the 2X Fluo-4 AM loading buffer to each well.
- Incubate the plate at 37°C for 60 minutes in the dark.
- After incubation, gently wash the cells twice with 100 µL of Assay Buffer to remove excess dye.
- Add a final volume of 100 µL of Assay Buffer to each well.

D. Calcium Imaging Assay

- Compound Plate Preparation:
  - Prepare a serial dilution of JNJ-39758979 in Assay Buffer in a separate 96-well plate. A typical 8-point dose-response curve might range from 1 nM to 10 µM final concentration.
  - Include wells for a positive control (agonist only) and a negative control (Assay Buffer with the highest concentration of DMSO used).

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- Agonist Plate Preparation:
  - Prepare a solution of histamine in Assay Buffer at a concentration that will give an EC80 response (this should be determined from a prior agonist dose-response experiment).
- Fluorescence Measurement:
  - Place the cell plate and the compound plate into the fluorescence microplate reader.
  - Set the instrument to excite at ~494 nm and measure emission at ~516 nm.
  - Program the instrument to first add the JNJ-39758979 dilutions from the compound plate to the cell plate and incubate for 15-30 minutes.
  - Record a baseline fluorescence reading for 10-20 seconds.
  - Program the instrument to then automatically add the histamine agonist solution to all wells.
  - Immediately after agonist addition, continuously record the fluorescence signal for at least 120 seconds to capture the peak calcium response.

III. Data Analysis

- The change in fluorescence (ΔF) is calculated by subtracting the baseline fluorescence from the peak fluorescence for each well.
- Calculate the percent inhibition for each concentration of JNJ-39758979 using the following formula:

  % Inhibition = 100 * (1 - (ΔF_compound - ΔF_negative) / (ΔF_positive - ΔF_negative))
  - ΔF_compound = Fluorescence change in the presence of JNJ-39758979 and agonist.
  - ΔF_positive = Fluorescence change in the presence of agonist only.
  - ΔF_negative = Fluorescence change in the presence of buffer/DMSO only.
- Plot the percent inhibition against the logarithm of the JNJ-39758979 concentration.

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- Fit the data to a four-parameter logistic equation to determine the IC50 value (the concentration of antagonist that inhibits 50% of the agonist-induced response).

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